

6-Hydroxyhexanamide molecular weight and formula

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Compound of Interest

Compound Name: 6-Hydroxyhexanamide

Cat. No.: B1338199

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An In-depth Technical Guide on 6-Hydroxyhexanamide

This guide provides an overview of the fundamental physicochemical properties of **6-Hydroxyhexanamide**, a molecule of interest to researchers and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

The foundational quantitative data for **6-Hydroxyhexanamide** is summarized below, providing a clear reference for its molecular composition and mass.

Parameter	Value	Reference
Molecular Formula	C6H13NO2	[1]
Molecular Weight	131.17 g/mol	[1][2]
IUPAC Name	6-hydroxyhexanamide	[1]
CAS Number	4547-52-8	[1][3]

Experimental Protocols

Detailed experimental methodologies for the determination of molecular weight and formula, as cited in the public chemical databases, typically involve the following standard analytical techniques:

1. Mass Spectrometry for Molecular Weight and Formula Determination:

- Objective: To determine the precise molecular mass and elemental composition of **6-Hydroxyhexanamide**.
- Methodology:
 - Sample Preparation: A dilute solution of **6-Hydroxyhexanamide** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
 - Ionization: The sample is introduced into a mass spectrometer, typically using a soft ionization technique such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) to minimize fragmentation.
 - Mass Analysis: The ionized molecules are guided into a high-resolution mass analyzer (e.g., Time-of-Flight (TOF), Orbitrap, or Fourier-Transform Ion Cyclotron Resonance (FT-ICR)).
 - Data Acquisition: The mass-to-charge ratio (m/z) of the molecular ions is measured with high accuracy.
 - Data Analysis: The molecular formula is deduced from the accurate mass measurement and the isotopic pattern of the molecular ion peak. The monoisotopic mass is used to calculate the molecular weight.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation:

- Objective: To confirm the chemical structure of **6-Hydroxyhexanamide**, which in turn validates the molecular formula.
- Methodology:
 - Sample Preparation: A small amount of **6-Hydroxyhexanamide** is dissolved in a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$).
 - Data Acquisition: 1H NMR and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer. Further two-dimensional NMR experiments like COSY, HSQC, and HMBC

can be performed to establish connectivity between atoms.

- Data Analysis: The chemical shifts, integration of signals, and coupling patterns in the NMR spectra are analyzed to confirm the presence of the hydroxyl group, the amide group, and the six-carbon chain, thereby verifying the structure corresponding to the molecular formula C₆H₁₃NO₂.

Visualizing the Structure of 6-Hydroxyhexanamide

The following diagram illustrates the two-dimensional chemical structure of **6-Hydroxyhexanamide**.

Caption: 2D structure of **6-Hydroxyhexanamide**.

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References

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